

Comprehensive Application Note: Antifungal Activity Screening of 2H-1,4-Benzothiazine Derivatives

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Compound of Interest

Compound Name: 2H-1,4-Benzothiazine

CAS No.: 255-17-4

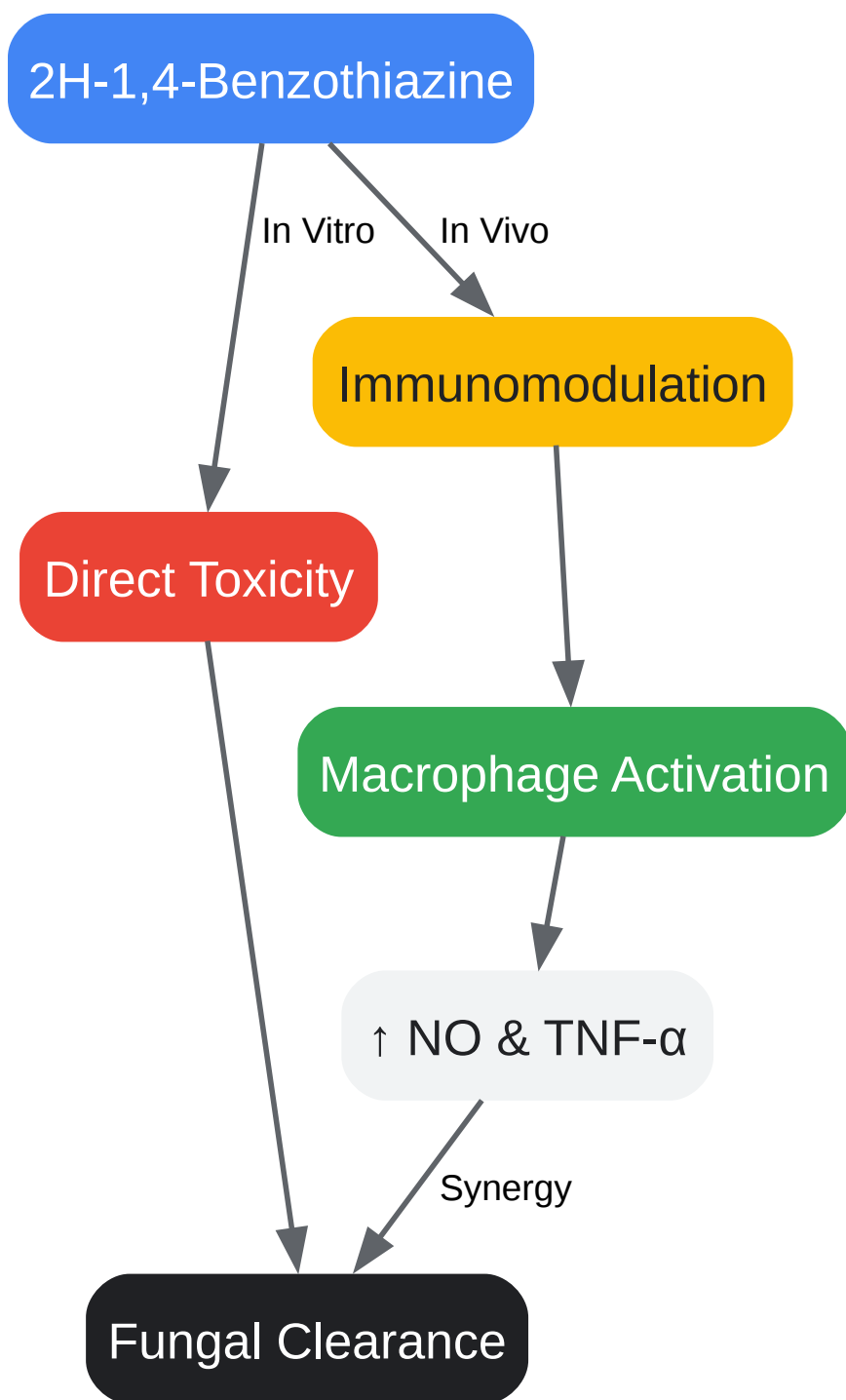
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Executive Summary & Mechanistic Rationale

The **2H-1,4-benzothiazine** scaffold is a highly versatile pharmacophore in medicinal chemistry, exhibiting a broad spectrum of biological activities, including potent antifungal properties[1]. While traditional antifungal screening relies heavily on in vitro minimum inhibitory concentration (MIC) assays, **2H-1,4-benzothiazine** derivatives—particularly azole-substituted and ether derivatives like compound FS5—often present a unique pharmacological profile: they may exhibit weak in vitro fungistatic activity but demonstrate exceptional in vivo efficacy[2].

This discrepancy is driven by a dual-action mechanism. Beyond direct fungal toxicity, these compounds act as potent immunomodulators. They enhance the antimicrobial capabilities of natural effector cells by inducing circulating neutrophil levels, stimulating macrophage phagocytosis, and upregulating the synthesis of fungicidal molecules such as nitric oxide (NO) and tumor necrosis factor-alpha (TNF- α)[3]. Consequently, a robust screening cascade for **2H-1,4-benzothiazines** must integrate both microbiological assays and immunological evaluations.

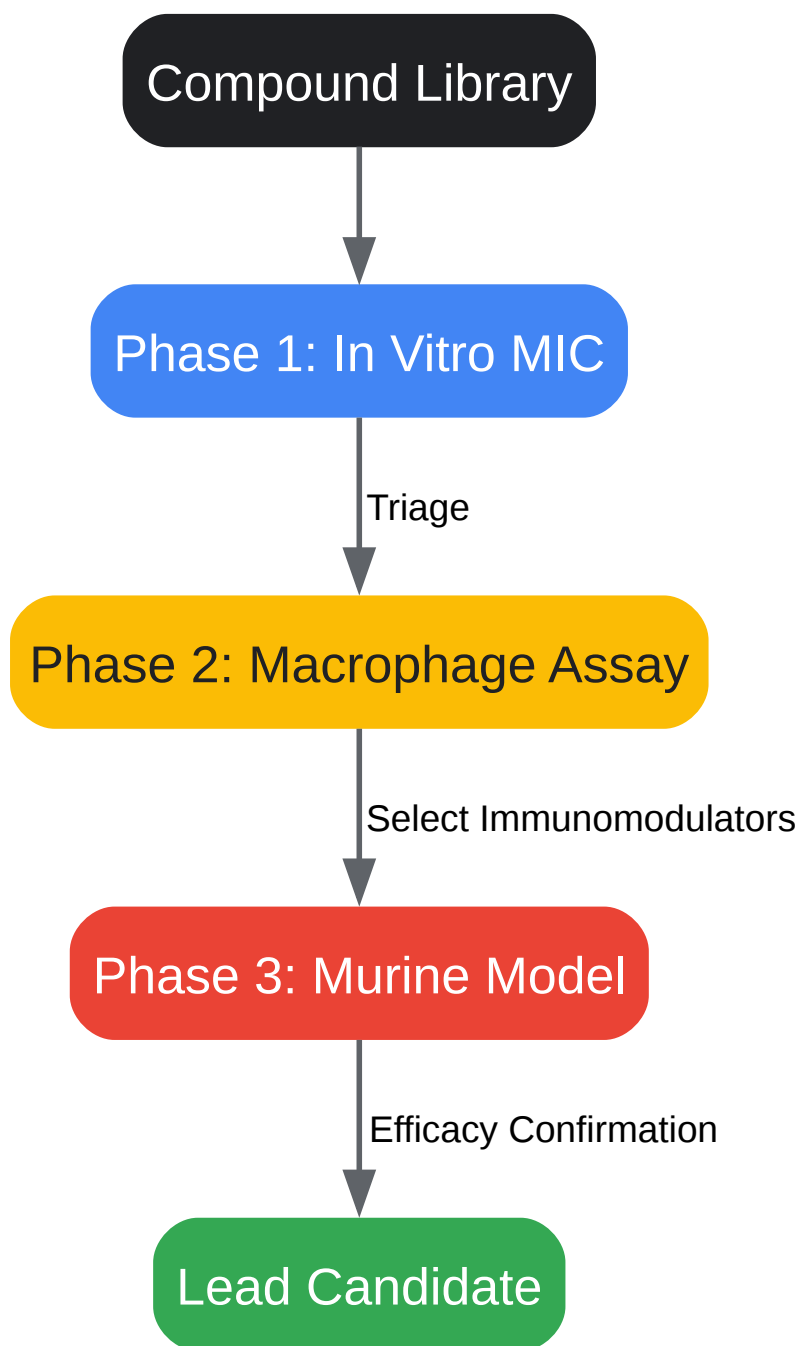


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Dual mechanism of 1,4-benzothiazines: direct toxicity and immunomodulation.

Experimental Screening Workflow

To accurately capture the therapeutic potential of **2H-1,4-benzothiazine** compounds, we recommend a three-phase screening protocol. This ensures that compounds with high in vivo potential are not prematurely discarded due to high in vitro MIC values[4].



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Three-phase screening workflow for 1,4-benzothiazine antifungal candidates.

Phase 1: In Vitro Antifungal Susceptibility Testing (Broth Microdilution)

This protocol determines the MIC of benzothiazine derivatives against *Candida albicans*, adapted from CLSI M27 guidelines.

Step-by-Step Protocol:

- **Compound Preparation:** Dissolve the **2H-1,4-benzothiazine** derivatives in 100% DMSO to create a 10 mg/mL stock.
 - **Causality:** Benzothiazine derivatives are highly hydrophobic. DMSO ensures complete dissolution.
- **Media Preparation:** Prepare RPMI 1640 medium buffered to pH 7.0 with 0.165 M MOPS (3-(N-morpholino)propanesulfonic acid).
 - **Causality:** Antifungal activity, particularly of azole-conjugated benzothiazines, is highly pH-dependent. MOPS prevents artifactual shifts in pH during fungal metabolism.
- **Serial Dilution:** Perform two-fold serial dilutions of the compounds in the buffered RPMI 1640 to achieve a final test range of 0.9 to 500 µg/mL[3]. Ensure the final DMSO concentration in the well does not exceed 1%.
- **Inoculum Preparation:** Suspend *C. albicans* colonies in sterile saline to match a 0.5 McFarland standard, then dilute 1:1000 in RPMI 1640.
 - **Causality:** Standardizing the inoculum (approx. 1×10^3 to 5×10^3 CFU/mL) prevents the "inoculum effect," where an overabundance of fungal cells artificially inflates the MIC.
- **Incubation & Reading:** Incubate microplates at 35°C for 24–48 hours. Measure optical density (turbidity) at 530 nm. The MIC is defined as the lowest concentration producing an 80% reduction in growth compared to the drug-free control[3].

Self-Validating System (Quality Control): Include Fluconazole (FCZ) as a positive control (expected MIC for susceptible strains: 0.25–1.0 µg/mL) and a 1% DMSO-only well as a

negative vehicle control. If the DMSO well shows >5% growth inhibition compared to pure media, the assay is invalid due to solvent toxicity.

Phase 2: Immunomodulatory Activity (Macrophage NO Production Assay)

Because 1,4-benzothiazines trigger antifungal mechanisms in natural immune cells, evaluating macrophage activation is a critical secondary screen[3].

Step-by-Step Protocol:

- **Cell Culture:** Seed RAW 264.7 murine macrophages (or primary peritoneal macrophages) at 1×10^5 cells/well in a 96-well plate using DMEM supplemented with 10% FBS.
- **Compound Treatment:** Pre-treat cells with sub-MIC concentrations of the benzothiazine derivatives (e.g., 1–10 $\mu\text{g/mL}$) for 2 hours.
- **Stimulation:** Add heat-killed *C. albicans* (MOI 10:1) or LPS (100 ng/mL) to the wells. Incubate for 24 hours at 37°C in 5% CO₂.
 - **Causality:** Benzothiazines often act synergistically with pathogen-associated molecular patterns (PAMPs) to hyper-activate macrophages.
- **Griess Assay:** Transfer 50 μL of the culture supernatant to a new plate. Add 50 μL of Griess Reagent (1% sulfanilamide, 0.1% naphthylethylenediamine dihydrochloride, 2.5% H₃PO₄). Incubate for 10 minutes in the dark.
 - **Causality:** Nitric oxide (NO) is highly volatile. The Griess assay measures nitrite (NO₂⁻), a stable, non-volatile breakdown product of NO, providing a reliable proxy for macrophage activation and fungicidal capacity[3].
- **Quantification:** Read absorbance at 540 nm and interpolate against a sodium nitrite standard curve.

Self-Validating System (Quality Control): Include an unstimulated cell control (background NO) and an LPS-only control (maximum physiological NO). The assay is validated if the LPS control shows at least a 5-fold increase in nitrite over the unstimulated baseline.

Phase 3: In Vivo Murine Systemic Candidiasis Model

Compounds showing strong immunomodulation (even with weak in vitro MIC) must be advanced to in vivo models to assess true therapeutic efficacy[2].

Step-by-Step Protocol:

- Infection: Inject female BALB/c mice intravenously (via the lateral tail vein) with 5×10^5 CFU of *C. albicans* suspended in 0.2 mL sterile saline.
 - Causality: IV injection ensures rapid, systemic dissemination, mimicking severe opportunistic candidiasis in human patients.
- Treatment: Administer the **2H-1,4-benzothiazine** derivative (e.g., 20 mg/kg) via intraperitoneal (IP) injection 2 hours post-infection, and daily thereafter for 5 days.
 - Causality: IP administration allows for rapid systemic absorption while partially bypassing the immediate hepatic first-pass metabolism that oral gavage would incur.
- Endpoint 1 (Survival): Monitor mice daily for 30 days to generate Kaplan-Meier survival curves.
- Endpoint 2 (Fungal Burden): Sacrifice a subset of mice at day 5. Aseptically remove, weigh, and homogenize the kidneys in sterile saline. Plate serial dilutions on Sabouraud Dextrose Agar (SDA) and count CFUs after 48 hours.
 - Causality: *C. albicans* exhibits a strong tropism for renal tissue in mice. Kidney CFU counts provide the most accurate quantitative representation of systemic fungal clearance[3].

Self-Validating System (Quality Control): A vehicle-treated infected group must reach >80% mortality by day 10 to validate the lethality of the infectious dose. A Fluconazole-treated group (10 mg/kg) serves as the benchmark for therapeutic success.

Data Presentation & Interpretation

The following table synthesizes representative screening data, illustrating the characteristic profile of active **2H-1,4-benzothiazine** derivatives. Note the inverse relationship between in vitro potency and in vivo efficacy for ether-substituted derivatives.

Treatment Group	Chemical Characteristic	In Vitro MIC (µg/mL)	Macrophage NO Production (µM Nitrite)	In Vivo Median Survival (Days)	Kidney Fungal Burden (log ₁₀ CFU/g)
Vehicle Control	DMSO / Saline	N/A	4.2 ± 0.8	6	6.8 ± 0.4
Fluconazole (FCZ)	Triazole standard	0.5	5.1 ± 1.0	>30	3.2 ± 0.3
Compound A (FS5)	Ether-substituted 1,4-BT	>125	28.5 ± 2.4	28	3.5 ± 0.5
Compound B	Alcohol-substituted 1,4-BT	16	12.3 ± 1.5	14	5.1 ± 0.6

Interpretation: Compound A (an ether derivative like FS5) exhibits "poor" in vitro activity (MIC > 125 µg/mL) but triggers a massive increase in macrophage NO production (28.5 µM). This immunomodulatory spike translates to excellent in vivo survival (28 days) and significant reduction in kidney fungal burden, rivaling the clinical standard Fluconazole[2][3][4].

References

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